

An In-Depth Technical Guide to 5-Methoxy-2-methylpentan-2-amine

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Compound of Interest

Compound Name: 5-Methoxy-2-methylpentan-2-amine

CAS No.: 1248598-52-8

Cat. No.: B2639753

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Novel Building Block

In the landscape of medicinal chemistry and drug discovery, the exploration of novel chemical entities with unique structural motifs is paramount to accessing new biological activities and intellectual property. **5-Methoxy-2-methylpentan-2-amine**, identified by the CAS number 1248598-52-8, is a primary amine that presents an intriguing combination of a sterically hindered amine and a flexible methoxy-terminated alkyl chain.^[1] While specific literature on this compound is sparse, its structural features suggest potential as a valuable building block in the synthesis of new pharmacologically active agents. The presence of a tertiary carbon attached to the amine group provides steric bulk that can influence binding selectivity and metabolic stability, while the methoxy group can modulate physicochemical properties such as lipophilicity and hydrogen bonding capacity, which are critical for drug-like characteristics.^{[2][3]}

This technical guide aims to provide a comprehensive overview of **5-Methoxy-2-methylpentan-2-amine**, including its chemical identity, a proposed synthetic route based on

established chemical principles, its physicochemical properties, and a discussion of its potential applications in research and drug development.

Chemical and Physical Properties

A summary of the known and predicted properties of **5-Methoxy-2-methylpentan-2-amine** is presented below. This data is essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Source
CAS Number	1248598-52-8	[1]
Molecular Formula	C ₇ H ₁₇ NO	[1]
Molecular Weight	131.22 g/mol	[1]
Physical Form	Liquid	[1]
InChI Key	FJGSGNQHCRJGHY-UHFFFAOYSA-N	[1]
Signal Word	Danger	[1]
Hazard Statements	H226, H302, H314, H335	[1]

Proposed Synthesis: A Reductive Amination Approach

Given the absence of a published synthesis for **5-Methoxy-2-methylpentan-2-amine**, a logical and efficient synthetic strategy is proposed via reductive amination. This widely used and robust method for amine synthesis is favored for its operational simplicity, high yields, and tolerance of a wide range of functional groups.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The reaction proceeds through the formation of an imine intermediate from a ketone and an amine, which is then reduced in situ to the target amine.

The proposed synthesis would commence from the readily available starting materials: 4-methoxy-1-butanol and acetone, with ammonia as the nitrogen source. The synthesis can be envisioned in two main stages: the oxidation of 4-methoxy-1-butanol to 4-methoxybutanal,

followed by the reductive amination of the resulting aldehyde with ammonia and a suitable reducing agent. A more direct, one-pot approach could involve the reductive amination of 4-methoxybutanal with ammonia.

Causality of Experimental Choices

The choice of reductive amination is based on its efficiency and selectivity.^{[5][6]} This method avoids the common issue of over-alkylation often encountered with direct alkylation of ammonia.^[5] The use of a mild reducing agent such as sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) is crucial for the selective reduction of the imine intermediate in the presence of the starting aldehyde or ketone.^[5]

Detailed Experimental Protocol: Proposed Synthesis of 5-Methoxy-2-methylpentan-2-amine

Step 1: Oxidation of 4-methoxy-1-butanol to 4-methoxybutanal

- To a stirred solution of 4-methoxy-1-butanol (1.0 eq) in dichloromethane (DCM) at 0 °C, add Dess-Martin periodinane (1.1 eq) portion-wise.
- Allow the reaction mixture to warm to room temperature and stir for 2-3 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Separate the organic layer, wash with saturated aqueous sodium bicarbonate and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield crude 4-methoxybutanal, which can be used in the next step without further purification.

Step 2: Reductive Amination to **5-Methoxy-2-methylpentan-2-amine**

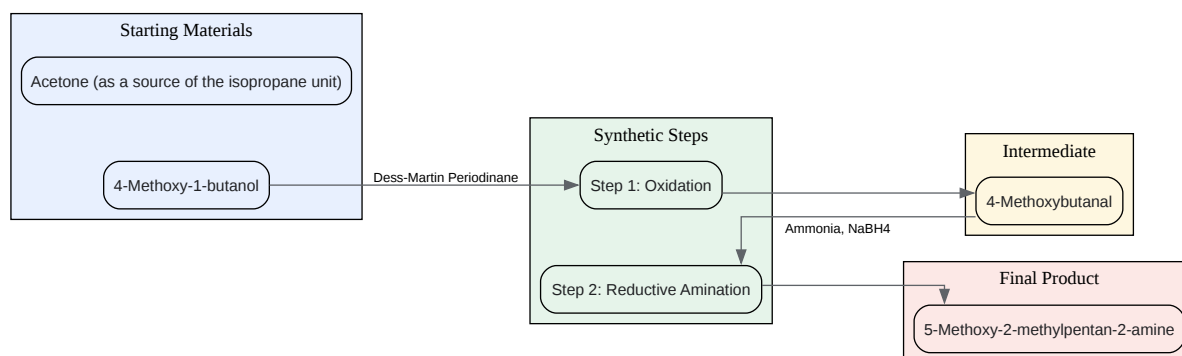
- Dissolve the crude 4-methoxybutanal (1.0 eq) in methanol.

- Add a solution of ammonia in methanol (7N, 5.0 eq) and stir the mixture at room temperature for 1 hour to facilitate imine formation.
- Cool the reaction mixture to 0 °C and add sodium borohydride (1.5 eq) portion-wise.
- Allow the reaction to warm to room temperature and stir for an additional 12-16 hours.
- Quench the reaction by the slow addition of water.
- Concentrate the mixture under reduced pressure to remove the methanol.
- Extract the aqueous residue with ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by fractional distillation or column chromatography on silica gel to afford pure **5-Methoxy-2-methylpentan-2-amine**.

Self-Validating System

The purity and identity of the synthesized **5-Methoxy-2-methylpentan-2-amine** should be confirmed through a combination of analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and connectivity of the molecule.
- Mass Spectrometry (MS): To verify the molecular weight.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the N-H stretches of the primary amine.



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Caption: Proposed synthetic workflow for **5-Methoxy-2-methylpentan-2-amine**.

Potential Applications in Drug Development and Research

While no specific applications for **5-Methoxy-2-methylpentan-2-amine** have been documented, its structural features allow for informed speculation on its potential utility in medicinal chemistry.

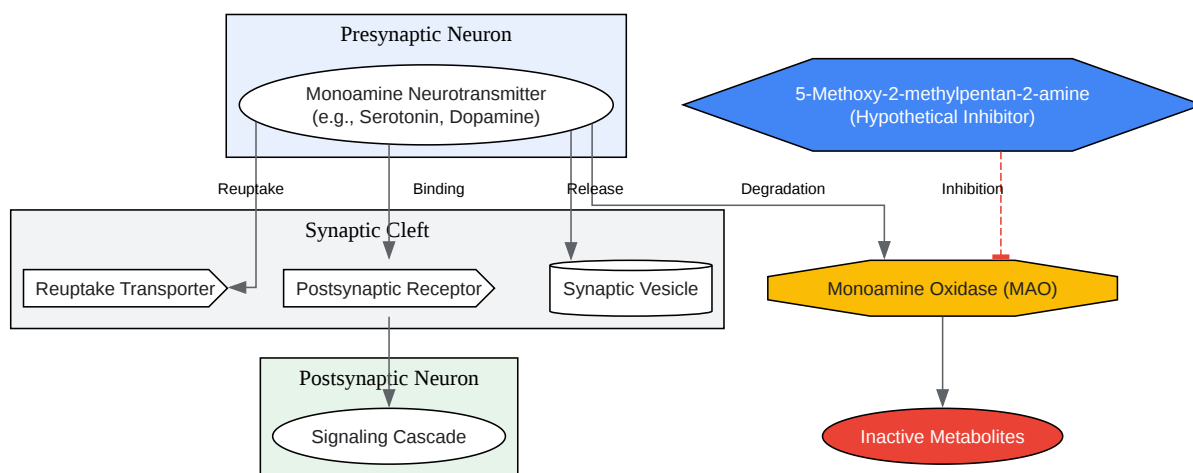
- **Scaffold for Novel Ligands:** The primary amine serves as a key functional handle for further chemical modifications, allowing for its incorporation into larger, more complex molecules. It can be readily acylated, alkylated, or used in the formation of various heterocyclic systems.
- **Modulation of Physicochemical Properties:** The methoxy group is a common feature in many approved drugs, where it can improve metabolic stability, enhance binding to target proteins through hydrogen bonding, and fine-tune lipophilicity.^{[2][3]} The flexible alkyl chain can also contribute to optimal positioning within a binding pocket.

- **Neurological and Psychiatric Disorders:** Many centrally acting drugs contain amine and methoxy functionalities. For instance, compounds with methoxy groups on an aromatic ring are known to interact with serotonin and dopamine receptors.^{[8][9]} While **5-Methoxy-2-methylpentan-2-amine** is aliphatic, its potential to be used as a building block for novel psychoactive compounds cannot be ruled out.

Hypothetical Experimental Protocol: Screening for Monoamine Oxidase (MAO) Inhibition

To explore its potential in neuroscience, a primary screening assay could be designed to assess the inhibitory activity of **5-Methoxy-2-methylpentan-2-amine** against monoamine oxidase A (MAO-A) and monoamine oxidase B (MAO-B), enzymes critical in the metabolism of neurotransmitters.

- **Reagents and Materials:** Human recombinant MAO-A and MAO-B enzymes, a suitable substrate (e.g., kynuramine), a fluorometric plate reader, and the test compound (**5-Methoxy-2-methylpentan-2-amine**).
- **Assay Procedure:**
 - Prepare a dilution series of the test compound.
 - In a 96-well plate, add the MAO enzyme, the test compound at various concentrations, and a buffer solution.
 - Incubate for a predefined period at 37 °C.
 - Initiate the reaction by adding the substrate.
 - Monitor the fluorescence generated by the enzymatic conversion of the substrate over time.
- **Data Analysis:** Calculate the rate of reaction for each concentration of the test compound. Determine the IC₅₀ value (the concentration of the compound that inhibits 50% of the enzyme activity) to quantify its inhibitory potency.



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Caption: Hypothetical role of **5-Methoxy-2-methylpentan-2-amine** in a neuronal signaling pathway.

Conclusion

5-Methoxy-2-methylpentan-2-amine represents an under-explored chemical entity with significant potential as a building block in drug discovery and development. Its unique combination of a sterically hindered primary amine and a flexible methoxy-terminated alkyl chain offers medicinal chemists a novel scaffold for the design of new therapeutic agents. While further research is required to fully elucidate its properties and applications, the proposed synthetic route via reductive amination provides a practical and efficient method for its preparation. The insights provided in this guide aim to stimulate further investigation into this promising compound and its potential contributions to the field of medicinal chemistry.

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